

# Application Notes and Protocols for Mao-B-IN-9 in Click Chemistry

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## Compound of Interest

Compound Name: Mao-B-IN-9

Cat. No.: B12413065

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## Introduction

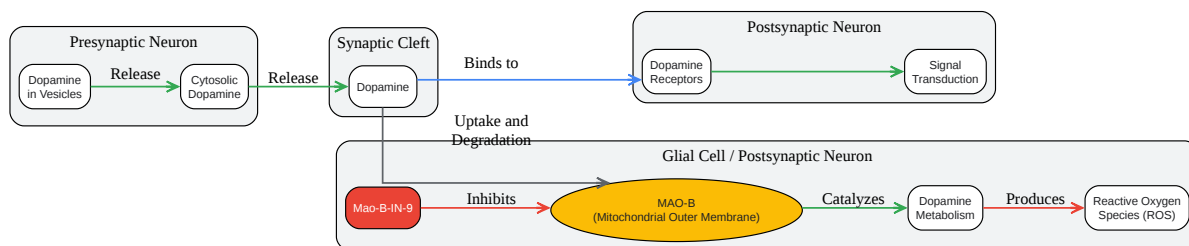
**Mao-B-IN-9** is a potent, selective, and irreversible inhibitor of Monoamine Oxidase B (MAO-B), a key enzyme in the catabolism of neurotransmitters such as dopamine. With an IC<sub>50</sub> value of 0.18  $\mu$ M, this inhibitor serves as a valuable tool for studying the physiological and pathological roles of MAO-B, particularly in the context of neurodegenerative diseases like Parkinson's disease.<sup>[1][2][3][4]</sup> A key feature of **Mao-B-IN-9** is the incorporation of a terminal alkyne group, rendering it a versatile probe for "click chemistry" applications.<sup>[1][2][3][4]</sup> This functionality allows for the covalent attachment of reporter molecules, such as fluorophores or biotin, via the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction. This enables a range of powerful applications, including activity-based protein profiling (ABPP) for target engagement and identification, visualization of MAO-B in complex biological samples, and the development of novel diagnostic and therapeutic agents.

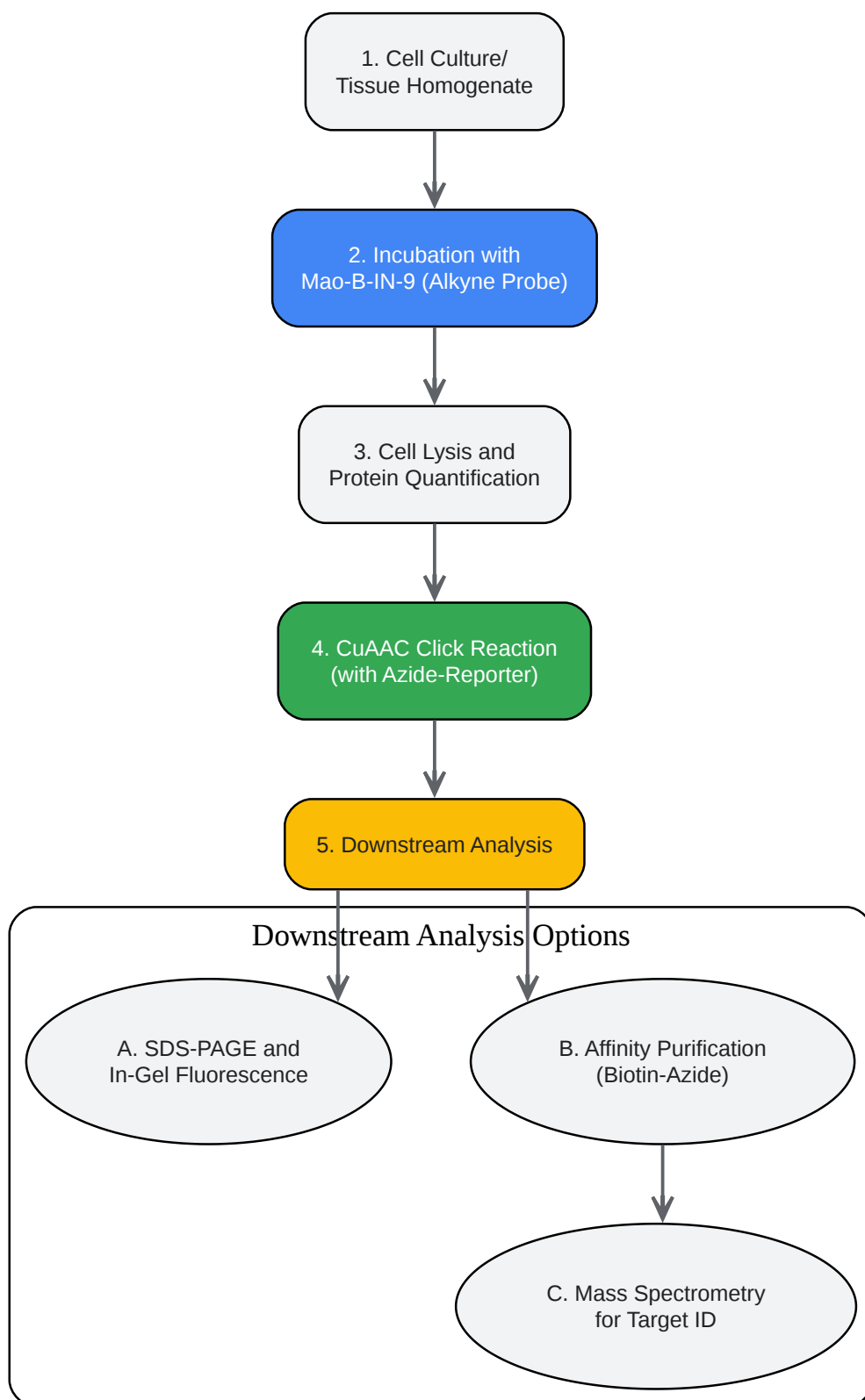
## Mao-B-IN-9: Properties and Specifications

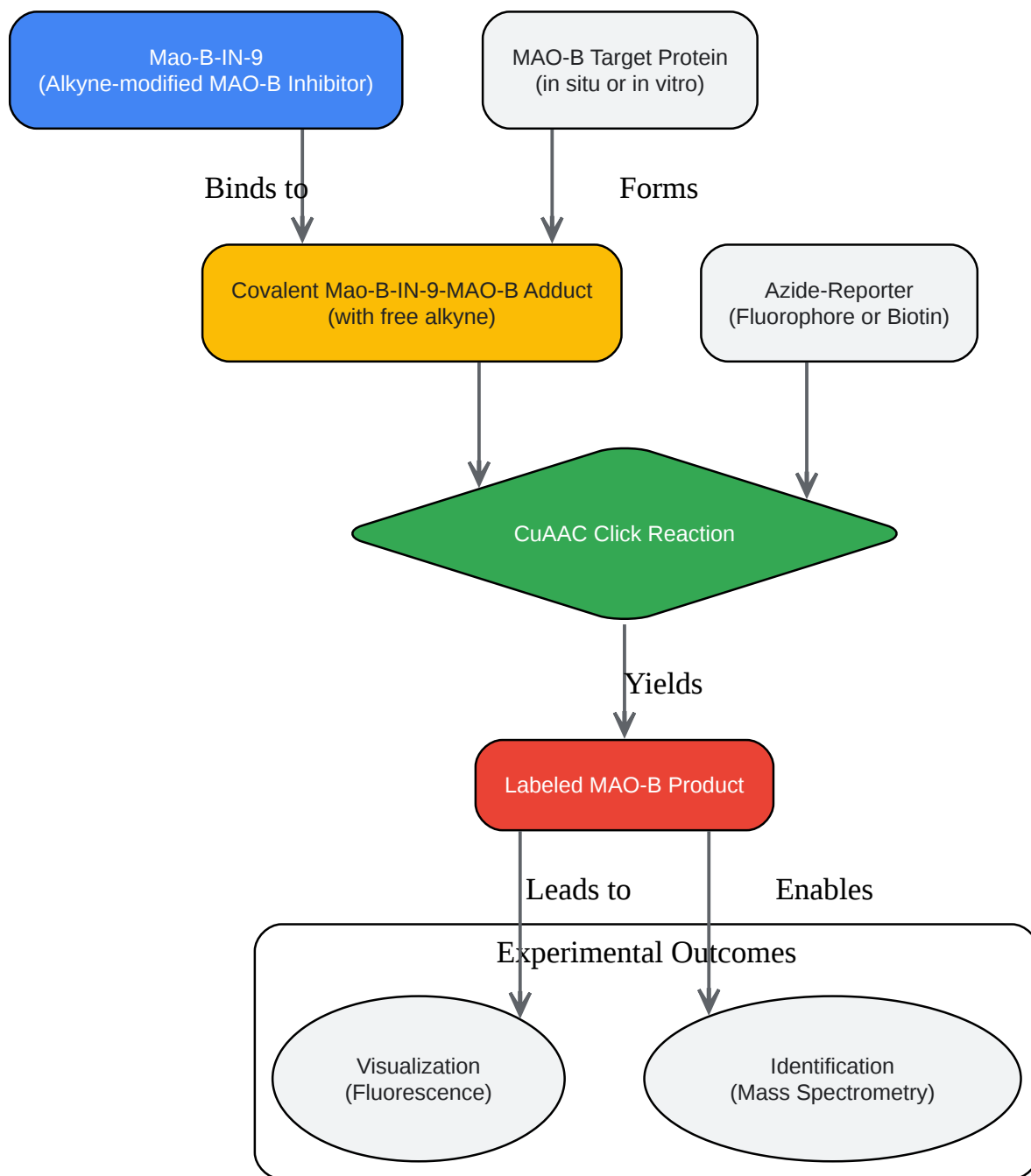
Property	Value	Reference
Synonyms	Mao-B-IN-9	[1][2][3][4]
CAS Number	2416910-88-6	[1]
Molecular Formula	C <sub>18</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub>	[3]
Molecular Weight	300.4 g/mol	[3]
Inhibition Target	Monoamine Oxidase B (MAO-B)	[1][2][3][4]
IC50	0.18 µM	[1][2][3][4]
Mechanism of Inhibition	Irreversible, Time-dependent	[1][2][3][4]
Key Feature	Contains a terminal alkyne group for click chemistry	[1][2][3][4]

## Signaling Pathway of MAO-B Inhibition

The primary mechanism of action of **Mao-B-IN-9** involves the inhibition of MAO-B, which is located on the outer mitochondrial membrane. MAO-B catalyzes the oxidative deamination of monoamine neurotransmitters, including dopamine. Inhibition of MAO-B by **Mao-B-IN-9** leads to an increase in the levels of these neurotransmitters in the brain, which is a key therapeutic strategy in Parkinson's disease. The breakdown of dopamine by MAO-B also produces reactive oxygen species (ROS), and therefore, its inhibition can have neuroprotective effects by reducing oxidative stress.







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## References

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